

# Essential Safety and Logistical Information for Handling Lysine Hydroxamate

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## Compound of Interest

Compound Name: Lysine hydroxamate

Cat. No.: B1675778

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This document provides crucial safety and logistical guidance for the handling and disposal of **Lysine hydroxamate** (CAS No. 25125-92-2). Given the limited availability of a comprehensive Safety Data Sheet (SDS), a cautious approach is imperative, treating the substance as potentially hazardous due to its chemical class.

## Physicochemical and Hazard Summary

While a complete hazard profile for **Lysine hydroxamate** is not readily available, its classification as a hydroxamic acid warrants careful handling. Hydroxamic acids are a class of compounds with known biological activities, and some have been shown to have mutagenic or cytotoxic properties.<sup>[1][2]</sup> Therefore, it is prudent to handle **Lysine hydroxamate** with appropriate safety measures to minimize exposure.

The following table summarizes the available physicochemical data for **Lysine hydroxamate**.

Property	Value	Reference
CAS Number	25125-92-2	[3]
Molecular Formula	C <sub>6</sub> H <sub>15</sub> N <sub>3</sub> O <sub>2</sub>	[3]
Molecular Weight	161.204 g/mol	[3]
Density	1.161 g/cm <sup>3</sup>	[3]
LogP	1.18900	[3]
PSA	104.86000	[3]

## Personal Protective Equipment (PPE)

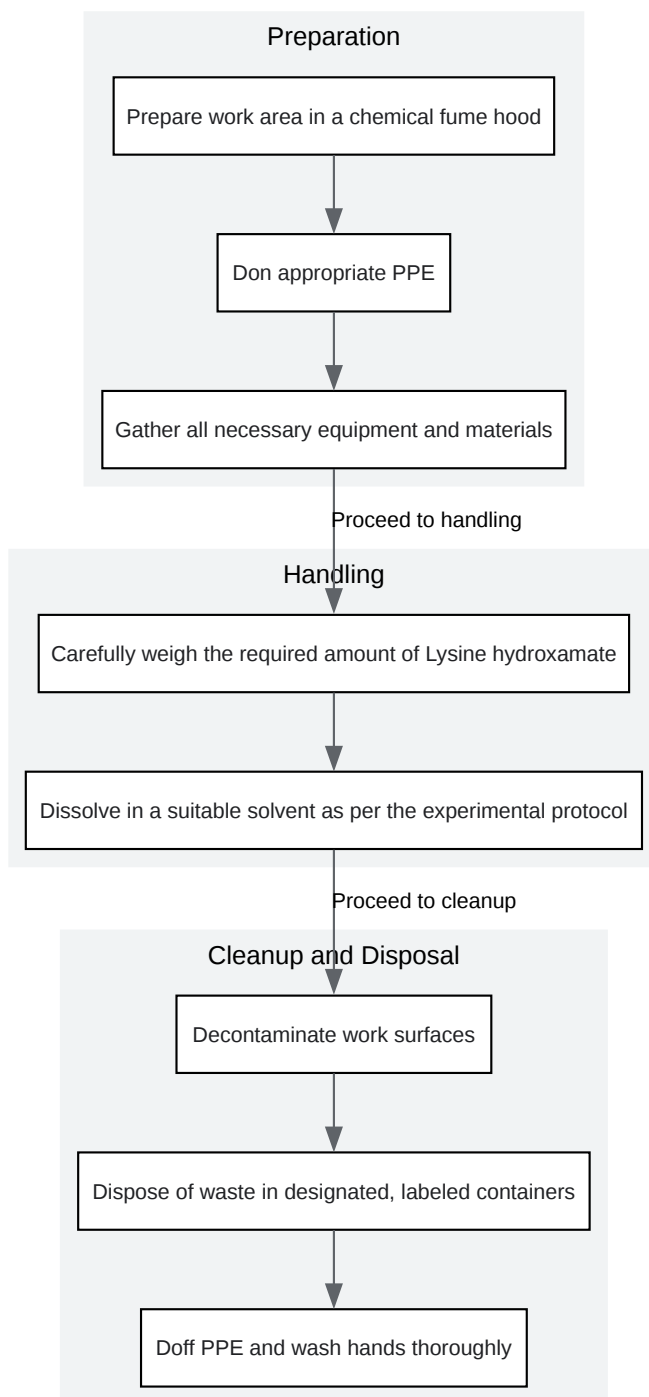
A risk assessment should be conducted before handling **Lysine hydroxamate**. The following PPE is recommended as a minimum standard:

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles	ANSI Z87.1-compliant.
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are a suitable choice. Always inspect gloves for integrity before use.
Body Protection	Laboratory coat	Fully buttoned.
Respiratory Protection	Use in a well-ventilated area. If handling large quantities or if dust generation is likely, a NIOSH-approved respirator may be necessary.	Work in a chemical fume hood to minimize inhalation exposure.[4][5]

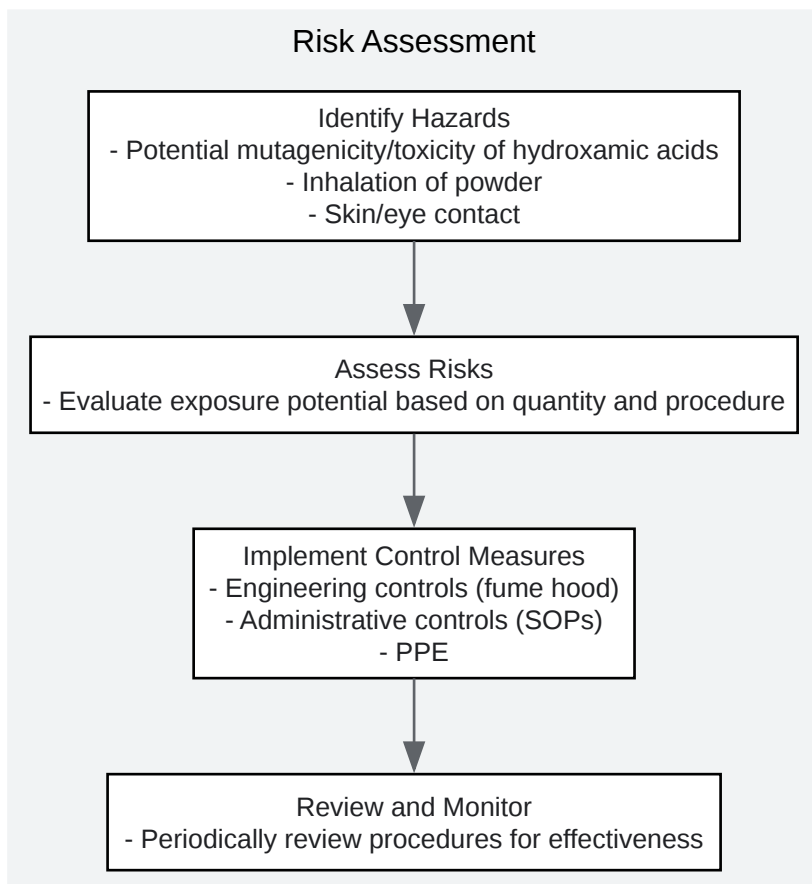
## Operational Plan: Handling Procedures

Due to its powdered form, care must be taken to avoid generating dust. The following workflow is recommended for handling **Lysine hydroxamate**.

## General Workflow for Handling Lysine Hydroxamate Powder



## Risk Assessment for Handling Lysine Hydroxamate



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Lysine Hydroxamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675778#personal-protective-equipment-for-handling-lysine-hydroxamate]

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